

Application Notes and Protocols: Laboratory Scale Synthesis of Biurea

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Compound of Interest

Compound Name: Biurea

Cat. No.: B089910

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Biurea, also known as hydrazodicarbonamide, is a chemical compound with the molecular formula $C_2H_6N_4O_2$.^[1] It serves as a crucial intermediate in the industrial production of azodicarbonamide, a widely used blowing agent in the plastics and rubber industries.^{[1][2]} This document provides a detailed protocol for the laboratory-scale synthesis of **biurea** through the condensation reaction of urea and hydrazine derivatives under acidic conditions.

Quantitative Data Summary

The following table summarizes the key quantitative parameters from various reported synthesis protocols for **biurea**.

| Parameter | Value | Source |
|----------------------------|------------------------------------|-----------|
| Reactants | Hydrazine Hydrate and Urea | [3][4] |
| Hydrazine Sulfate and Urea | [5] | |
| Reaction Type | Acid Condensation | [5][6] |
| Acid Catalyst | Hydrochloric Acid or Sulfuric Acid | [4][5] |
| pH | 1 - 5 | [4][5][7] |
| Temperature | Reflux (approx. 105-108°C) | [4][5] |
| Reaction Time | 2 - 9 hours | [5] |
| Product Yield | >92% | [4][8] |
| Product Purity | 98% | [4] |
| Appearance | White Crystalline Solid | [1] |

Experimental Protocol: Synthesis of Biurea from Hydrazine Hydrate and Urea

This protocol details a common and effective method for the synthesis of **biurea** using hydrazine hydrate and urea with an acid catalyst.

Materials:

- Hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$)
- Urea ($\text{CO}(\text{NH}_2)_2$)
- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H_2SO_4)
- Distilled water
- 1000 mL four-neck round-bottom flask

- Mechanical stirrer
- Thermometer
- Reflux condenser
- Gas inlet tube (if using HCl gas) or dropping funnel
- Heating mantle
- Buchner funnel and filter paper
- Beakers
- pH meter or pH indicator strips

Procedure:

- Reaction Setup: Assemble the four-neck round-bottom flask with the mechanical stirrer, thermometer, reflux condenser, and a gas inlet tube or dropping funnel. Place the flask in a heating mantle.
- Charging Reactants:
 - In the flask, add 500 mL of an aqueous solution of hydrazine hydrate. The concentration of hydrazine hydrate can vary, for example, a solution containing 30 g/L of hydrazine.^[4]
 - Add urea to the flask. The molar ratio of urea to hydrazine should be in excess, typically around 3.8:1.^[4] For a 30 g/L hydrazine solution (approximately 0.6 mol), this would correspond to about 137 g of urea.
- Acidification:
 - Begin stirring the mixture.
 - Slowly introduce hydrochloric acid (either as a gas or a concentrated solution) or sulfuric acid to the reaction mixture until the pH of the solution reaches a value between 1 and 4.

[4][5][7] This step should be performed carefully due to the exothermic nature of acid dilution.

- Reaction:

- Heat the reaction mixture to its reflux temperature, approximately 108°C.[4]
- Maintain the reaction at this temperature under continuous stirring.
- Monitor the pH of the reaction and add more acid as needed to keep it within the desired range.
- The reaction is typically complete when the concentration of hydrazine in the solution is less than 0.1 g/L.[4] The total reaction time can range from 2 to 9 hours.[5]

- Isolation and Purification:

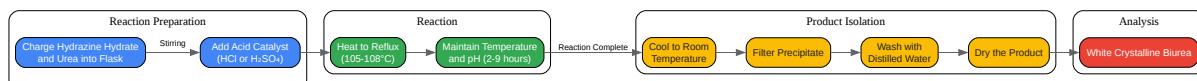
- Once the reaction is complete, turn off the heating and allow the mixture to cool to room temperature. A white precipitate of **biurea** will form.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the collected precipitate several times with distilled water to remove any unreacted starting materials and acid.
- Dry the purified **biurea** in an oven at a moderate temperature (e.g., 60-80°C) until a constant weight is achieved.

- Characterization:

- The final product should be a white crystalline solid.[1]
- The purity of the synthesized **biurea** can be determined by techniques such as melting point analysis or spectroscopic methods (e.g., FTIR, NMR).

Visualizations

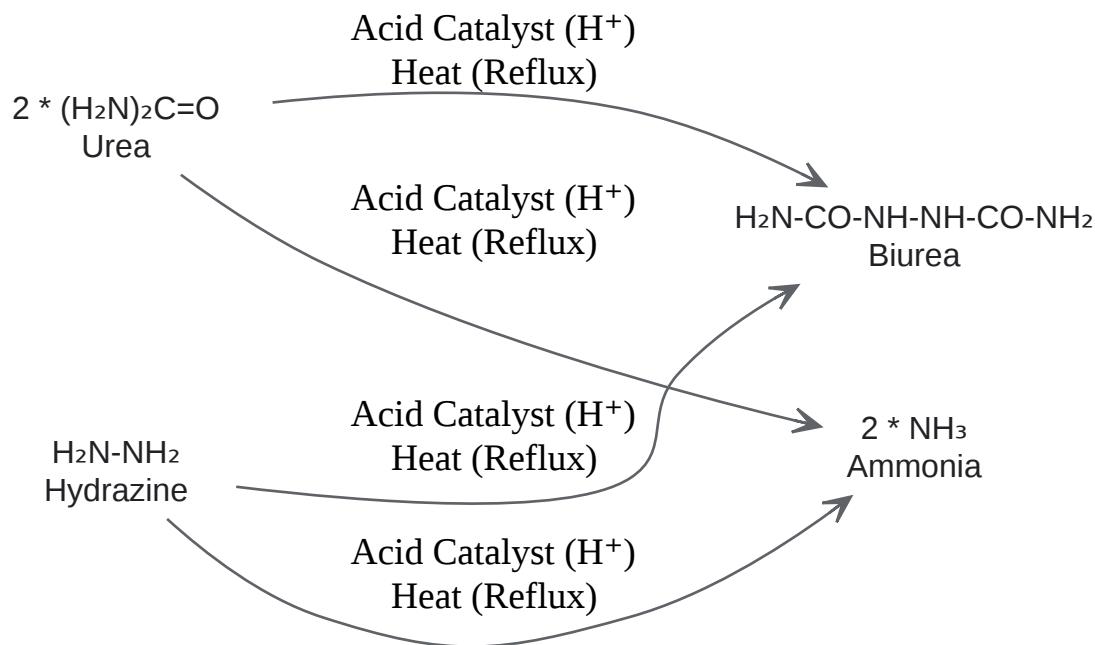
Experimental Workflow for Biurea Synthesis



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Caption: Workflow for the laboratory synthesis of **biurea**.

Reaction Scheme



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Caption: Overall reaction for the synthesis of **biurea**.

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